

Essential Guide to the Proper Disposal of RO 2468 (Trichloroisocyanuric Acid)

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Compound of Interest

Compound Name: RO 2468

Cat. No.: B10776112

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This document provides comprehensive safety and logistical information for the proper disposal of **RO 2468**, chemically known as Trichloroisocyanuric acid (TCCA). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and compliance with regulations.

Chemical Identification and Properties

RO 2468 is the UN number for Trichloroisocyanuric acid, a white crystalline powder or granular solid with a strong chlorine-like odor. It is a potent oxidizing agent commonly used as a disinfectant, bleaching agent, and industrial biocide. Due to its hazardous nature, it is critical to follow stringent disposal protocols.

Quantitative Data for Trichloroisocyanuric Acid

Property	Value	Citations
CAS Number	87-90-1	[1]
Molecular Formula	$C_3Cl_3N_3O_3$	[1][2][3]
Molar Mass	232.40 g/mol	[1]
Appearance	White crystalline powder or granular solid	[1][2][3]
Odor	Strong chlorine-like	[1][2]
Melting Point	Decomposes at approximately 225-230 °C	[2][3][4]
Solubility in Water	1.2 g/100 mL at 25 °C	[2]
Solubility in Acetone	35.0 g/100 g at 30 °C	[2]
pH (1% solution)	2.0 - 3.7	[4]
Available Chlorine	Approximately 90%	[3]

Step-by-Step Disposal Procedures

Trichloroisocyanuric acid is classified as a hazardous waste and must be disposed of in accordance with local, regional, and national regulations. Improper disposal can lead to environmental harm and safety hazards.

1. Personal Protective Equipment (PPE): Before handling, ensure appropriate PPE is worn:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile rubber gloves with a minimum layer thickness of 0.11 mm.[5]
- Respiratory Protection: Required when dust is generated. Use a NIOSH-approved respirator.
- Protective Clothing: Lab coat and closed-toe shoes.

2. Spill Management: In case of a spill, follow these steps immediately:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Eliminate all ignition sources as TCCA is a strong oxidizer.[6]
- Clean up spills promptly. Avoid generating dust.
- Use a non-combustible absorbent material like sand or vermiculite to collect the spilled product.[7] Do not use paper towels or other combustible materials.[8]
- Sweep up the material and place it into a suitable, labeled, and closed container for disposal. [5][8]
- Do not allow the product to enter drains or waterways.[5]

3. Waste Collection and Storage:

- Collect waste TCCA in its original container or a designated, compatible, and properly labeled hazardous waste container.
- Store the waste container in a cool, dry, and well-ventilated area, away from combustible materials and incompatible substances such as strong acids, bases, and reducing agents.[5][7]
- Keep the container tightly closed to prevent moisture contact, which can lead to the release of toxic chlorine gas.[6]
- Store waste in a locked-up area.[5][7]

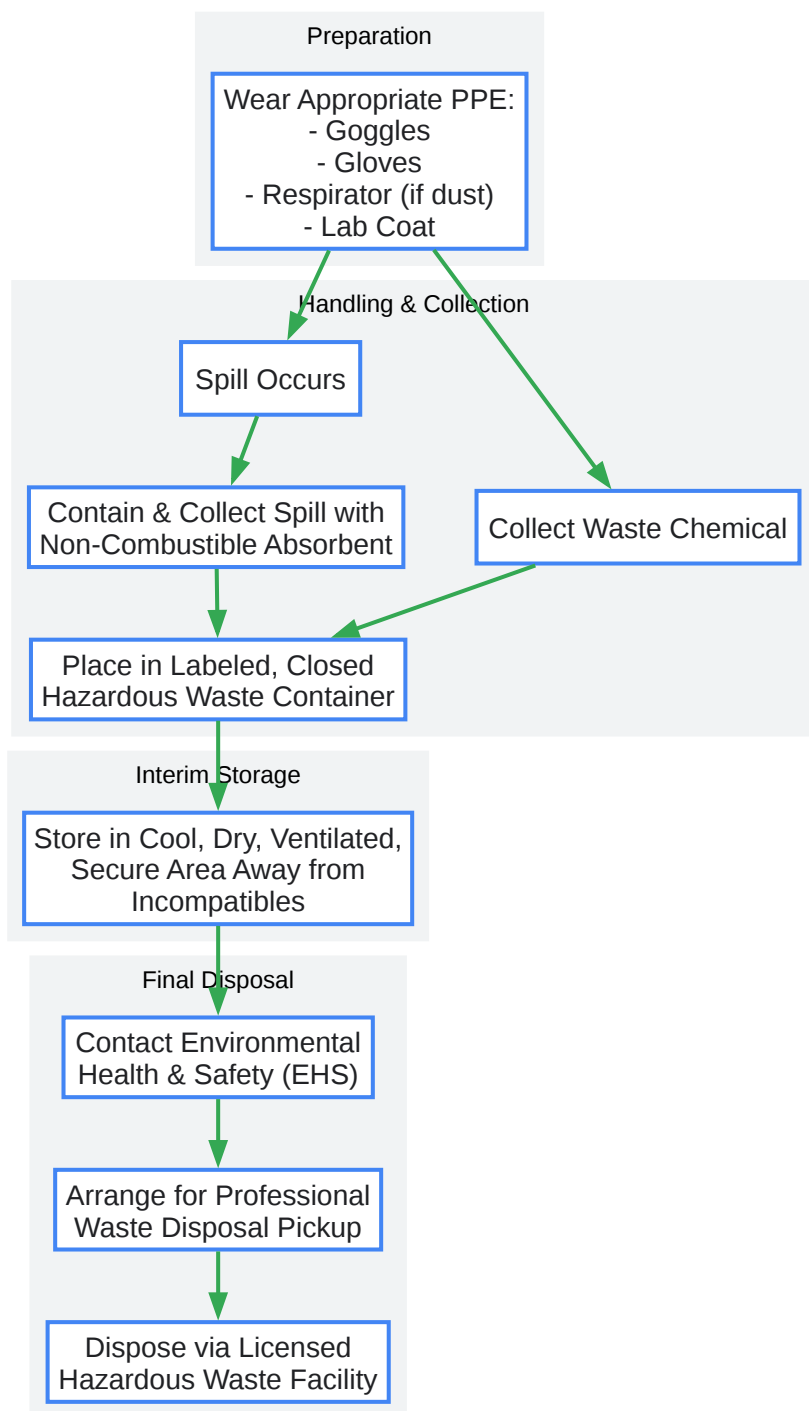
4. Final Disposal:

- Do not dispose of TCCA in the regular trash or pour it down the sink.
- The disposal of TCCA must be handled by a licensed hazardous waste disposal company.[5]
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.

- Ensure all waste is classified and labeled according to transportation regulations (UN 2468, Hazard Class 5.1).

Disposal Workflow Diagram

Workflow for Proper Disposal of RO 2468 (Trichloroisocyanuric Acid)

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe disposal of **RO 2468**.

Experimental Protocols and Signaling Pathways

Searches for "RO 2468" in the context of specific biological experimental protocols or signaling pathways did not yield relevant results. The designation "RO 2468" is predominantly associated with the UN number for the bulk chemical Trichloroisocyanuric acid, which is a general disinfectant and not a compound typically studied for specific interactions in cellular signaling or as a therapeutic agent. Therefore, detailed experimental methodologies and signaling pathway diagrams are not applicable to this substance.

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